

# Environmental Impact of "Bronze Red" Pigment Production: A Technical Guide

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## Compound of Interest

Compound Name: **Bronze Red**

Cat. No.: **B1450741**

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An in-depth analysis of the environmental footprint associated with the manufacturing of "**Bronze Red**" pigments, focusing on Pigment Red 53:1. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the production process, its environmental implications, quantitative data on waste streams, and detailed experimental protocols for impact assessment.

The vibrant hue of "**Bronze Red**" pigments, predominantly identified as C.I. Pigment Red 53:1, comes at an environmental cost. The manufacturing process, rooted in azo dye chemistry, involves a series of chemical reactions and physical processes that consume significant resources and generate various waste streams. This technical guide delves into the core of "**Bronze Red**" pigment production to elucidate its environmental impact, offering a data-driven perspective for professionals in research and development.

## The Chemistry and Production of "Bronze Red" (Pigment Red 53:1)

"**Bronze Red**," or Pigment Red 53:1, is a monoazo pigment. Its synthesis is a multi-step process that begins with the diazotization of 2-amino-5-chloro-4-methylbenzenesulfonic acid (CLT acid). This intermediate is then coupled with 2-naphthol. The resulting water-soluble dye is subsequently precipitated as an insoluble pigment through a process called "laking," which involves the use of a barium salt, typically barium chloride.<sup>[1]</sup> This final step is crucial for the pigment's stability and color properties but also introduces environmental concerns related to barium.

The overall production workflow can be visualized as follows:

Figure 1: Production workflow for "**Bronze Red**" (Pigment Red 53:1).

## Environmental Hotspots in the Production Lifecycle

The production of "**Bronze Red**" pigment presents several environmental challenges throughout its lifecycle. A life cycle assessment (LCA) approach helps to identify the key stages with the most significant environmental burden.

### Raw Material Acquisition and Synthesis

The synthesis of the organic intermediates, CLT acid and 2-naphthol, and the inorganic reactants like barium chloride, are energy-intensive processes that rely on petrochemical feedstocks.<sup>[2]</sup> The environmental impact of this stage is associated with the carbon footprint of the chemical industry.

### Manufacturing Process

The core manufacturing process is a major contributor to the overall environmental impact, primarily through:

- Energy Consumption: The diazotization, coupling, and laking reactions, as well as the subsequent drying of the pigment, require significant energy inputs in the form of electricity and heat.<sup>[3]</sup>
- Water Usage: Large volumes of water are used as a solvent in the reaction and for washing the pigment.
- Wastewater Generation: The process generates a considerable amount of wastewater containing unreacted raw materials, byproducts, the dissolved azo dye intermediate, and a significant concentration of inorganic salts, including barium.<sup>[4]</sup>
- Solid Waste: The treatment of wastewater results in the generation of sludge, which is contaminated with organic compounds and barium. This solid waste typically requires disposal in landfills.<sup>[5]</sup>

- Air Emissions: Volatile organic compounds (VOCs) and other air pollutants may be released during the synthesis and drying stages.

## End-of-Life

Due to its very low water solubility, Pigment Red 53:1 is expected to partition to sludge in wastewater treatment plants.<sup>[6]</sup> The ultimate fate of the pigment is often landfilling. While the pigment itself is relatively stable, the long-term environmental impact of its presence in landfills, particularly the potential for leaching of barium, is a concern.

## Quantitative Environmental Data

While specific, publicly available life cycle inventory data for the production of "**Bronze Red**" (Pigment Red 53:1) is scarce, the following tables provide an overview of key environmental parameters based on available information and data from similar azo pigment production processes.

Table 1: Estimated Inputs for the Production of 1 Tonne of "**Bronze Red**" Pigment

Input	Estimated Quantity	Source/Notes
<hr/>		
Raw Materials		
<hr/>		
2-Amino-5-chloro-4-methylbenzenesulfonic acid (CLT Acid)	~ 550 - 600 kg	Stoichiometric calculation
2-Naphthol	~ 350 - 400 kg	Stoichiometric calculation
Barium Chloride	~ 400 - 450 kg	Stoichiometric calculation for laiking
Hydrochloric Acid	Variable	Used in diazotization
Sodium Nitrite	Variable	Used in diazotization
<hr/>		
Energy		
<hr/>		
Electricity	500 - 1500 kWh	Estimate for organic pigment production
Thermal Energy (Steam)	5 - 15 GJ	Estimate for heating and drying
<hr/>		
Water		
<hr/>		
Process Water	50 - 150 m <sup>3</sup>	Estimate for azo dye synthesis and washing
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Table 2: Estimated Outputs and Emissions per Tonne of "**Bronze Red**" Pigment

Output/Emission	Estimated Quantity	Characteristics and Environmental Impact
Wastewater	45 - 140 m <sup>3</sup>	High COD, BOD, and TDS. Contains organic intermediates, byproducts, and barium salts. Toxic to aquatic life.
Solid Waste (Sludge)	1 - 5 Tonnes (wet)	Contains organic pigment residues and precipitated barium salts. Typically landfilled.
Air Emissions (VOCs)	5 - 20 kg	Released from solvent use and drying processes. Contributes to air pollution.
Product	1 Tonne	"Bronze Red" (Pigment Red 53:1)

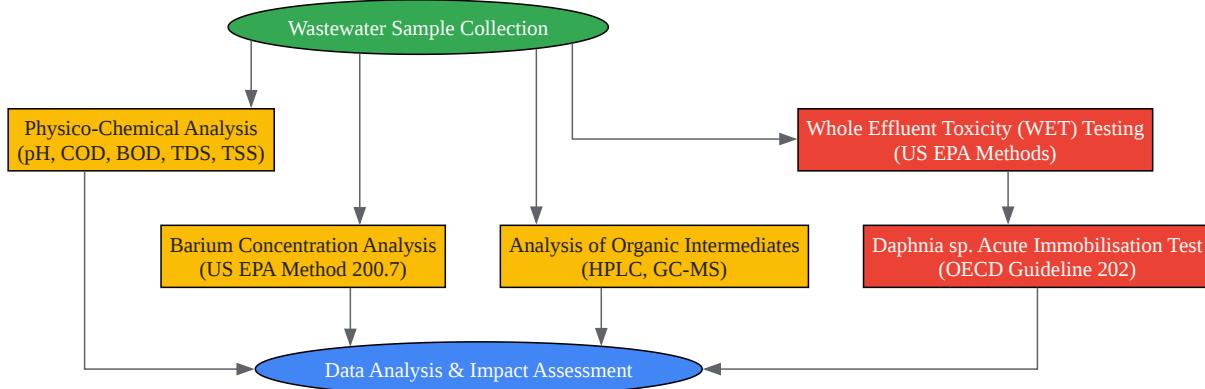
## Experimental Protocols for Environmental Impact Assessment

To accurately assess the environmental impact of "Bronze Red" pigment production, a series of standardized experimental protocols should be employed.

### Wastewater Characterization and Toxicity Testing

A comprehensive analysis of the wastewater generated is crucial. This involves both chemical and toxicological assessments.

Experimental Workflow for Wastewater Assessment:



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Figure 2: Experimental workflow for wastewater assessment.

#### Detailed Methodologies:

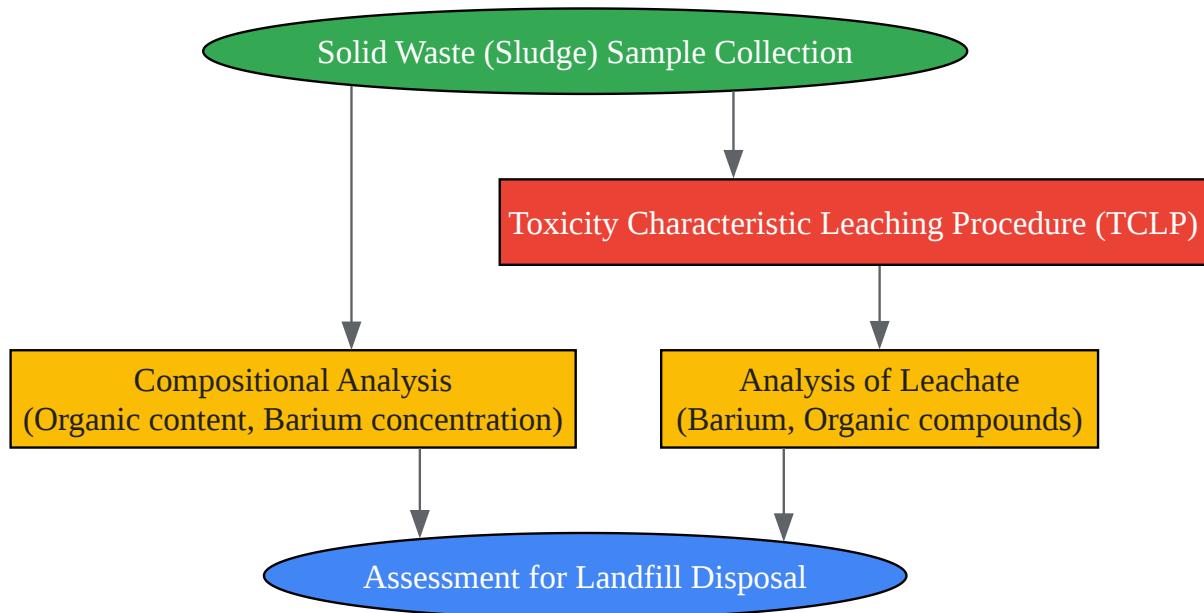
- Physico-Chemical Analysis: Standard methods for the examination of water and wastewater should be used to determine parameters such as pH, Chemical Oxygen Demand (COD), Biochemical Oxygen Demand (BOD), Total Dissolved Solids (TDS), and Total Suspended Solids (TSS).
- Determination of Barium:
  - Method: US EPA Method 200.7, "Determination of Metals and Trace Elements in Water and Wastes by Inductively Coupled Plasma-Atomic Emission Spectrometry."[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
  - Principle: The aqueous sample is acidified and nebulized into a radio-frequency plasma. The atoms are excited and emit light at characteristic wavelengths. The intensity of the emitted light is proportional to the concentration of the element.
  - Sample Preparation: Acid digestion of the wastewater sample is typically required to ensure all barium is in a soluble form for analysis.

- Analysis of Organic Intermediates and Byproducts:
  - Method: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are suitable techniques for identifying and quantifying residual reactants (CLT acid, 2-naphthol) and organic byproducts in the wastewater.[11][12]
  - Procedure: This involves sample extraction, separation on a chromatographic column, and detection and identification using a suitable detector (e.g., UV-Vis for HPLC, mass spectrometer for GC-MS).
- Aquatic Toxicity Assessment:
  - Method: OECD Test Guideline 202, "Daphnia sp., Acute Immobilisation Test." [13][14][15][16][17]
  - Principle: This test evaluates the acute toxicity of the wastewater to the freshwater invertebrate *Daphnia magna*. Young daphnids are exposed to various concentrations of the wastewater for 48 hours, and the concentration that causes immobilization in 50% of the test organisms (EC50) is determined.
  - Procedure:
    - Prepare a series of dilutions of the wastewater sample.
    - Introduce a known number of young *Daphnia magna* (less than 24 hours old) into each dilution and a control.
    - Incubate for 48 hours under controlled conditions (temperature, light).
    - Observe and record the number of immobilized daphnids at 24 and 48 hours.
    - Calculate the 48-hour EC50 value using appropriate statistical methods.
  - Whole Effluent Toxicity (WET) Testing: The US EPA also provides comprehensive manuals for conducting WET tests, which can assess both acute and chronic toxicity to a variety of aquatic organisms.[18][19][20]

## Solid Waste Analysis

The solid waste (sludge) generated from wastewater treatment should be analyzed for its composition and potential for leaching of hazardous substances.

Logical Relationship for Solid Waste Assessment:



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Figure 3: Logical relationship for solid waste assessment.

Detailed Methodologies:

- Compositional Analysis: The sludge should be analyzed for its total organic content and the concentration of barium. The analysis for barium can be performed using US EPA Method 200.7 after appropriate acid digestion of the solid sample.
- Toxicity Characteristic Leaching Procedure (TCLP): This is a standard US EPA method (Method 1311) used to determine if a solid waste is hazardous. It simulates the leaching that a waste will undergo if disposed of in a landfill. The resulting leachate is then analyzed for specific contaminants, in this case, primarily barium.

## Conclusion and Future Perspectives

The production of "**Bronze Red**" pigment (Pigment Red 53:1) has a discernible environmental impact, primarily related to the generation of wastewater with high organic and inorganic loads, significant energy consumption, and the production of solid waste. The presence of barium in the waste streams is a key concern due to its toxicity to aquatic organisms.

Future research and development in this area should focus on several key aspects to mitigate the environmental footprint of "**Bronze Red**" and similar azo pigments:

- Green Chemistry Approaches: Investigating alternative, less hazardous raw materials and developing more efficient catalytic processes to reduce waste generation.
- Barium-Free Alternatives: Researching and developing alternative laking agents or even entirely new red pigments that do not rely on heavy metals.
- Advanced Wastewater Treatment: Implementing more effective and sustainable wastewater treatment technologies to remove organic pollutants and recover or safely precipitate barium.
- Life Cycle Assessment: Conducting comprehensive LCAs for specific "**Bronze Red**" production facilities to identify and quantify environmental hotspots more accurately and guide process optimization.
- Waste Valorization: Exploring possibilities for the reuse or recycling of the solid waste generated, moving towards a more circular economy model for pigment production.

By adopting a more sustainable and data-driven approach, the pigment industry can continue to provide vibrant colors while minimizing its impact on the environment.

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